

Essential Safety and Operational Guidance for Handling TASP0376377

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Compound of Interest

Compound Name: TASP0376377

Cat. No.: B12399734

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This document provides essential safety and logistical information for handling the research compound **TASP0376377**. While specific hazard data for this compound is limited, the following guidelines are based on general laboratory safety protocols for handling research-grade chemicals.

I. Compound Information and Storage

A summary of the available data for **TASP0376377** is presented below.

Property	Value	Source
Chemical Name	1-[4-[(3,4-Dichlorobenzoyl)amino]benzoyl]-4-isoquinolineacetic acid	MedKoo Biosciences
CAS Number	1233246-60-0	MedKoo Biosciences
Molecular Formula	C25H16Cl2N2O4	MedKoo Biosciences
Molecular Weight	479.31 g/mol	MedKoo Biosciences
Shipping	Shipped under ambient temperature as a non-hazardous chemical.	MedKoo Biosciences
Short-Term Storage (Days to Weeks)	0 - 4 °C, dry and dark.	MedKoo Biosciences
Long-Term Storage (Months to Years)	-20 °C, dry and dark.	MedKoo Biosciences

II. Personal Protective Equipment (PPE)

Due to the absence of a specific Material Safety Data Sheet (MSDS), a cautious approach to PPE is recommended. Always wear the following when handling **TASP0376377**:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Nitrile or neoprene gloves. Inspect gloves for any tears or punctures before use.
- Body Protection: A standard laboratory coat.
- Respiratory Protection: While not explicitly required based on the "non-hazardous for shipping" classification, it is good practice to handle fine powders or volatile solutions in a well-ventilated area or a chemical fume hood to minimize inhalation risk.

III. Handling and Operational Plan

A. Receiving and Inspection:

- Upon receipt, visually inspect the container for any signs of damage or leakage.
- Verify that the compound name and CAS number on the label match your order.
- Record the date of receipt on the container.

B. Preparation of Stock Solutions:

- Perform all weighing and solution preparation in a well-ventilated area or a chemical fume hood.
- Use a calibrated balance to accurately weigh the desired amount of the compound.
- Slowly add the solvent to the solid to avoid splashing.
- Ensure the compound is fully dissolved before use. The solubility of **TASP0376377** has not been specified and may need to be determined empirically.
- Clearly label the stock solution container with the compound name, concentration, solvent, date of preparation, and your initials.

C. General Handling:

- Avoid direct contact with skin and eyes.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly with soap and water after handling the compound.
- Keep the container tightly closed when not in use.

IV. Disposal Plan

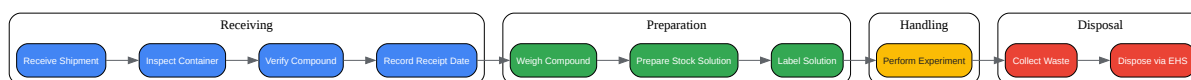
Dispose of all waste materials in accordance with local, state, and federal regulations.

- Unused Compound: Unused or expired **TASP0376377** should be disposed of as chemical waste.

- **Contaminated Materials:** Any materials that have come into contact with **TASP0376377**, such as pipette tips, tubes, and gloves, should be considered chemical waste and disposed of in a designated hazardous waste container.
- **Solutions:** Solutions containing **TASP0376377** should be collected in a labeled waste container for proper disposal by your institution's environmental health and safety (EHS) department. Do not pour solutions down the drain.

V. Logical Workflow for Handling TASP0376377

The following diagram illustrates a standard workflow for handling a research compound like **TASP0376377**, from receipt to disposal.



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